

Preparing Enalaprilat Solutions for In Vivo Animal Studies: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Enalaprilat, the active diacid metabolite of the prodrug enalapril, is a potent inhibitor of the Angiotensin-Converting Enzyme (ACE). Its primary mechanism of action is the blockage of the Renin-Angiotensin-Aldosterone System (RAAS), a critical pathway in the regulation of blood pressure and cardiovascular homeostasis. By inhibiting the conversion of angiotensin I to the potent vasoconstrictor angiotensin II, **enalaprilat** induces vasodilation and reduces aldosterone secretion, making it a valuable tool in cardiovascular research. Due to its poor oral bioavailability, in vivo studies investigating the direct effects of **enalaprilat** necessitate parenteral administration, primarily through intravenous injection.[1][2]

These application notes provide detailed protocols for the preparation, storage, and in vivo administration of **enalaprilat** solutions for animal research, ensuring consistency and reproducibility in experimental outcomes.

Data Presentation Enalaprilat Dihydrate Solubility



Solvent/Vehicle	Solubility	Notes	
Water	12.5 mg/mL	Sonication may be required to aid dissolution.	
Phosphate-Buffered Saline (PBS)	25 mg/mL	A common vehicle for intravenous injections. Sonication can aid dissolution.	
Dimethyl Sulfoxide (DMSO)	100 mg/mL	Used for preparing concentrated stock solutions. Must be diluted for in vivo use.	
0.9% Sodium Chloride (Saline)	Soluble	A common diluent for intravenous administration.	
5% Dextrose in Water (D5W)	Soluble	A compatible diluent for intravenous administration.	

Data compiled from publicly available product data sheets.

Stability of Enalaprilat Solutions

Formulation	Storage Temperature	Stability	
Commercial Injection (in D5W, NS, etc.)	Room Temperature (20-25°C)	At least 24 hours[3][4]	
In DMSO (stock solution)	-20°C	Up to 1 year	
In DMSO (stock solution)	-80°C	Up to 2 years	
Extemporaneously Prepared Oral Suspensions of Enalapril Maleate (as a proxy)	4°C	Stable for at least 91 days in citrate buffer[5]	

Note: Stability of researcher-prepared **enalaprilat** solutions for injection should be confirmed for long-term storage. For acute studies, freshly prepared solutions or solutions stored at 4°C for no more than 24 hours are recommended.



Recommended Intravenous (IV) and Intraperitoneal (IP)

Dosages in Rodents

Animal Model	Dosage Range	Administration Route	Reference
Rat	10 mg/kg/day	Intraperitoneal (IP)	[6]
Mouse	5 - 20 mg/kg	Intraperitoneal (IP)	[6]
Rat	1.0 mg/kg	Intravenous (IV)	[7]

It is crucial to perform dose-response studies to determine the optimal dosage for a specific animal model and experimental endpoint.

Experimental Protocols

Protocol 1: Preparation of Enalaprilat Solution for Intravenous Injection

This protocol describes the preparation of a 1 mg/mL **enalaprilat** solution in sterile saline for intravenous administration in rodents.

Materials:

- Enalaprilat dihydrate powder
- Sterile 0.9% Sodium Chloride (Saline) for injection
- Sterile conical tubes (15 mL and 50 mL)
- Sterile syringe filters (0.22 μm)
- · Sterile syringes and needles
- Vortex mixer
- Calibrated pH meter (optional)



Sodium hydroxide (NaOH) solution, 0.1 N (optional, for pH adjustment)

Procedure:

- Weighing the Compound: Accurately weigh the required amount of enalaprilat dihydrate powder in a sterile conical tube. For example, to prepare 10 mL of a 1 mg/mL solution, weigh 10 mg of enalaprilat dihydrate.
- Dissolution: Add a small volume of sterile 0.9% saline to the conical tube (e.g., 5 mL for a final volume of 10 mL). Vortex thoroughly to dissolve the powder. If needed, gentle warming or sonication can be used to aid dissolution.
- Volume Adjustment: Once the powder is completely dissolved, add sterile 0.9% saline to reach the final desired volume (e.g., 10 mL).
- pH Measurement and Adjustment (Optional but Recommended): The pH of the final solution should ideally be within the physiological range (6.5-7.5). If necessary, adjust the pH using a sterile 0.1 N NaOH solution, adding it dropwise while monitoring the pH.
- Sterilization: Sterilize the final solution by filtering it through a 0.22 μm sterile syringe filter into a sterile vial.
- Storage: For immediate use, the solution can be kept at room temperature. For short-term storage (up to 24 hours), store at 4°C. For longer-term storage, aliquots can be stored at -20°C, though stability should be validated. Avoid repeated freeze-thaw cycles.

Protocol 2: In Vivo Administration of Enalaprilat via Intravenous Injection (Rat Model)

This protocol outlines the procedure for administering **enalaprilat** intravenously to a rat via the tail vein.

Materials:

- Prepared and sterilized enalaprilat solution (e.g., 1 mg/mL)
- Rat restraint device



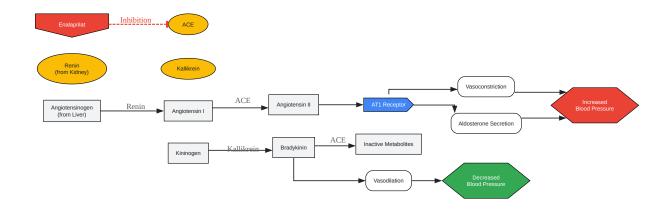
- Heat lamp or warm water bath
- Sterile insulin syringes (e.g., 27-30 gauge needle)
- 70% ethanol

Procedure:

- Animal Preparation: Place the rat in a suitable restraint device, allowing access to the tail.
- Vein Dilation: To facilitate injection, warm the rat's tail using a heat lamp or by immersing it in warm water for a few minutes. This will cause the lateral tail veins to dilate and become more visible.
- Site Disinfection: Clean the injection site on the tail with a 70% ethanol wipe.
- Syringe Preparation: Draw the calculated dose of the enalaprilat solution into a sterile insulin syringe. Ensure there are no air bubbles in the syringe.
- Injection: Insert the needle, bevel up, into one of the lateral tail veins. A successful insertion will often be indicated by a small flash of blood in the hub of the needle.
- Administration: Slowly inject the enalaprilat solution. If swelling occurs at the injection site, the needle is not in the vein; withdraw the needle and attempt the injection at a more proximal site.
- Post-Injection: After the injection is complete, withdraw the needle and apply gentle pressure
 to the injection site with a sterile gauze pad to prevent bleeding.
- Monitoring: Monitor the animal for any adverse reactions following the injection.

Mandatory Visualizations

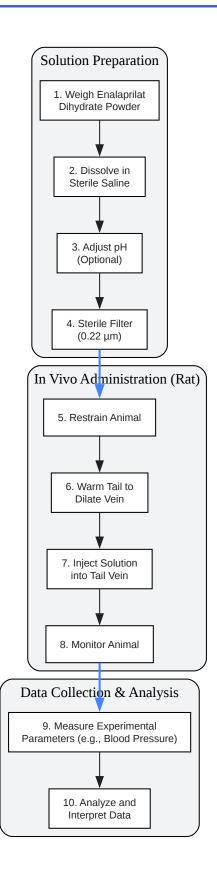




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Caption: Mechanism of Enalaprilat action on RAAS and Bradykinin pathways.





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